Technical Application Note: Synthesis of 3-Amino-2-hydroxy-N-methylbenzamide

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Compound of Interest

Compound Name:	*3-Amino-2-hydroxy-N-methylbenzamide*
CAS No.:	*194413-46-2*
Cat. No.:	*B1612838*

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Abstract & Strategic Overview

This application note details a robust, scalable protocol for the synthesis of **3-Amino-2-hydroxy-N-methylbenzamide**, a privileged scaffold in medicinal chemistry often utilized in the development of kinase inhibitors and siderophore analogs.[1][2]

The synthesis challenges for this molecule primarily stem from the ortho-substitution pattern:

- Steric/Electronic Effects: The hydroxyl group at position 2 forms strong intramolecular hydrogen bonds with the carbonyl at position 1 and the substituent at position 3, influencing reactivity.[2]
- Regio-control: Starting from salicylic acid requires careful separation of 3-nitro and 5-nitro isomers.[1]
- Oxidative Instability: The final 3-aminophenol moiety is electron-rich and prone to oxidation (darkening) upon air exposure.[1]

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Strategic Route: We utilize a "Nitro-First" strategy, starting with 3-nitrosalicylic acid.[1][2] The nitro group acts as a masked amine, protecting the position from oxidation during the amidation step and preventing side reactions (e.g., self-coupling) that would occur with a free aniline.[2]

Retrosynthetic Analysis

The following logic tree illustrates the disconnection strategy, prioritizing the stability of the nitro-intermediate over the sensitive amino-phenol.

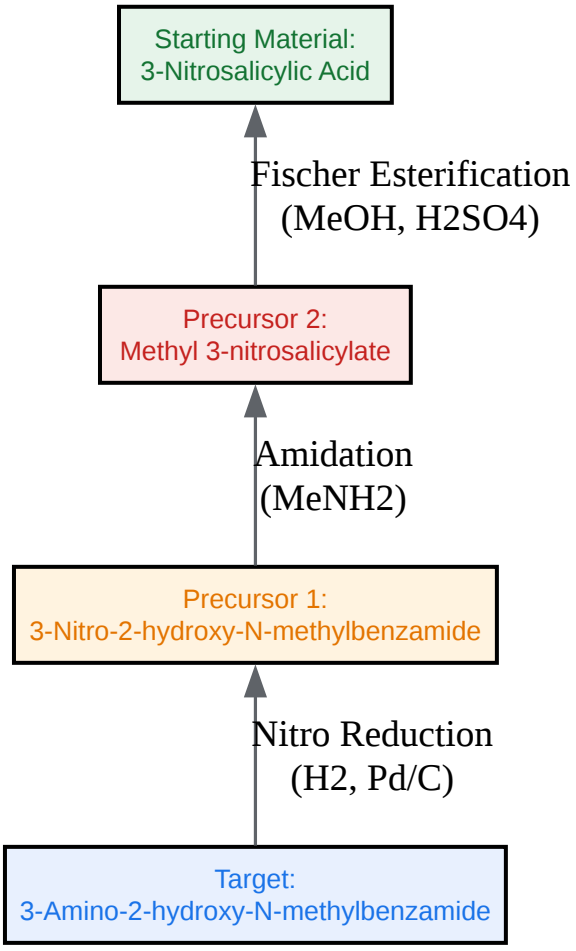

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Figure 1: Retrosynthetic disconnection showing the conversion of the acid to the ester, followed by amidation and final reduction.[1]

Experimental Protocol

Phase 1: Activation (Esterification)

Objective: Convert 3-nitrosalicylic acid to methyl 3-nitrosalicylate.[1] Rationale: Direct amidation of the carboxylic acid using coupling reagents (EDC/HOBt) can be sluggish due to the steric bulk of the ortho-nitro group and the phenol. Converting to the methyl ester creates a reactive electrophile suitable for direct nucleophilic attack by methylamine.

Reagents:

- 3-Nitrosalicylic acid (1.0 eq)[1]
- Methanol (anhydrous, solvent & reagent)[2]
- Sulfuric acid (H2SO4, conc., 0.5 eq)[2]

Procedure:

- Dissolve 3-nitrosalicylic acid (10.0 g, 54.6 mmol) in anhydrous Methanol (100 mL).
- Add concentrated H2SO4 (1.5 mL) dropwise with stirring.
- Heat the reaction to reflux (65 °C) for 8–12 hours. Monitor by TLC (System: Hexane/EtOAc 1:1; Product Rf ~0.6, SM Rf ~0.1).[2]
- Workup: Cool to room temperature. Concentrate under reduced pressure to ~20 mL. Pour the residue into ice-water (200 mL). The ester typically precipitates as a yellow solid.
- Filter the solid, wash with cold water (2 x 50 mL), and dry in a vacuum oven at 40 °C.
- Yield Expectation: 85–95% (Yellow crystalline solid).

Phase 2: Amidation

Objective: Displacement of the methoxy group with methylamine. Rationale: The electron-withdrawing nitro group at the ortho position activates the ester carbonyl, facilitating attack by the amine.[2] The phenolic proton will be deprotonated by the excess amine, but this reversible salt formation does not prevent the irreversible amidation.

Reagents:

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- Methyl 3-nitrosalicylate (1.0 eq)[1]
- Methylamine (40% aq. solution or 2M in THF, 5.0 eq)
- Solvent: Methanol or THF

Procedure:

- Suspend Methyl 3-nitrosalicylate (5.0 g, 25.4 mmol) in Methanol (50 mL).
- Add Methylamine solution (excess) dropwise at 0 °C to control exotherm.
- Allow the mixture to warm to Room Temperature and stir for 4–6 hours. The yellow suspension will likely clarify as the amine salt forms, then precipitate the amide product.
- Monitoring: HPLC or TLC (Shift in Rf due to amide formation).
- Workup: Acidify carefully with 1M HCl to pH ~3 to protonate the phenoxide and precipitate the neutral amide.
- Filter the yellow solid, wash with water, and dry.[2]
- Yield Expectation: 80–90%.

Phase 3: Nitro Reduction

Objective: Reduction of 3-nitro-2-hydroxy-N-methylbenzamide to the target 3-amino derivative.
Rationale: Catalytic hydrogenation is preferred over Fe/HCl or SnCl2 to avoid metal waste and simplify purification. The reaction must be monitored closely to prevent over-reduction (though rare for this scaffold) or oxidation of the product during filtration.

Reagents:

- 3-Nitro-2-hydroxy-N-methylbenzamide (1.0 eq)[1]
- Pd/C (10% wt loading, 10 mol%)
- Hydrogen gas (Balloon pressure, 1 atm)[2]

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- Solvent: Methanol or Ethanol[3]

Procedure:

- Dissolve the nitro-amide (2.0 g) in Methanol (40 mL) in a hydrogenation flask.
- Add 10% Pd/C (200 mg) carefully under a nitrogen stream (Caution: Pyrophoric).
- Purge the system with Nitrogen (3x), then Hydrogen (3x).
- Stir vigorously under H2 balloon (1 atm) at RT for 2–4 hours.
- Critical Step: The yellow color of the starting material will fade to colorless/pale beige.
- Workup: Filter through a Celite pad under an inert atmosphere (Nitrogen) if possible to prevent immediate oxidation. Wash the pad with MeOH.
- Concentrate the filtrate under reduced pressure.
- Storage: Store the off-white solid under Argon at -20 °C.

Analytical Specifications (QC)

The following data supports the structural validation of the final product.

Attribute	Specification	Notes
Appearance	Off-white to pale beige solid	Darkens to brown upon air exposure (oxidation).[1]
1H NMR (DMSO-d6)	δ 12.5 (s, 1H, OH), 8.4 (br, 1H, NH), 6.8–6.4 (m, 3H, Ar-H), 4.8 (br, 2H, NH2), 2.8 (d, 3H, N-Me)	Phenolic OH is typically very downfield due to H-bonding.[2]
MS (ESI+)	[M+H]+ = 167.1	Consistent with MW 166.18.
Purity (HPLC)	> 98% (AUC)	Monitor at 254 nm.

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Troubleshooting & Optimization

Common Pitfall: "The Black Tar"[4]

- Symptom: During Phase 3 workup, the product turns black and becomes sticky.
- Cause: The 3-aminophenol moiety oxidizes rapidly in solution when exposed to air, forming quinone-imines which polymerize.[1][2]
- Solution:
  - Add a trace of sodium metabisulfite to the receiving flask during filtration.
  - Perform the concentration step immediately.
  - If recrystallization is needed, use degassed Ethanol/Water.

Regio-Isomer Contamination[1][3]

- Context: If you started from Salicylic Acid (Nitration), you might have 5-nitro impurity.[1][2]
- Check: The 5-amino isomer has a distinct NMR pattern (aromatic protons are more spread out).[1]
- Purification: The 3-nitro isomer is volatile with steam; the 5-nitro is not. Perform steam distillation before Phase 1 if synthesizing the starting material.

Workflow Visualization

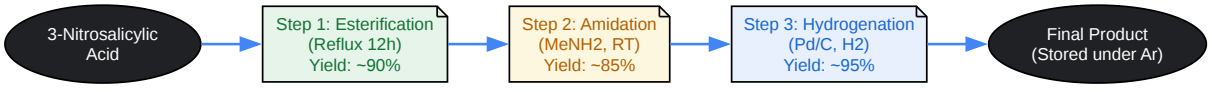

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Figure 2: Linear workflow for the synthesis process.

References

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